

A Comprehensive Technical Guide to the Physical Properties of Sodium p-Toluenesulfonate

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Compound of Interest

Compound Name: Sodium 4-methylbenzenesulfonate

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This technical guide provides an in-depth overview of the core physical properties of sodium p-toluenesulfonate (Na-pTS), a compound of significant interest in organic synthesis, catalysis, and pharmaceutical sciences. This document consolidates key quantitative data, outlines detailed experimental methodologies for property determination, and illustrates the logical interplay of these characteristics.

Core Physical Properties

Sodium p-toluenesulfonate is an organic salt that typically appears as a white to off-white crystalline powder or flakes.^{[1][2]} It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[1] The compound's stability is generally good, though it is incompatible with strong oxidizing agents.^{[1][3]} It is available in both anhydrous and hydrated forms, which can influence its physical properties.^[2]

Quantitative Physical Data

The physical properties of sodium p-toluenesulfonate are summarized in the table below. It is important to note that variations in reported values may be attributed to the presence of moisture (hydrated vs. anhydrous forms) and the purity of the sample.

Physical Property	Value	Notes	Source(s)
Molecular Formula	C ₇ H ₇ NaO ₃ S	[4][5]	
Molecular Weight	194.18 g/mol	[4][5]	
Melting Point	>300 °C	For the hydrated form.	[3][6][7]
106-107 °C	For the anhydrous form.	[8][9]	
Boiling Point	140 °C at 20 mmHg	[3][8]	
400 °C at 101.325 kPa	[6][7]		
Density	1.55 g/cm ³ at 20 °C	[2][3][8]	
Solubility in Water	818 g/L	General solubility.	[3]
670 g/L at 20 °C	Temperature-dependent.	[2]	
2600 g/L at 80 °C	Temperature-dependent.	[2]	
Solubility in Organic Solvents	Soluble in methanol.	[2]	
Slightly soluble in most organic solvents.	[2]		
Low solubility in ethanol (max 2.5%).	[3][6]		
Appearance	White crystalline powder or flakes.	[1][2][4]	
Hygroscopicity	Hygroscopic	[1]	

Experimental Protocols

Detailed experimental procedures are crucial for the accurate and reproducible determination of physical properties. While specific protocols for sodium p-toluenesulfonate are not always

published in detail, the following sections describe standardized methodologies applicable to this compound.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry sodium p-toluenesulfonate is packed into a capillary tube to a height of 2-3 mm.^[3] The tube is then tapped gently to ensure the sample is compact.^[2]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.^[3]^[4]
- **Heating:** The sample is heated rapidly to about 15-20 °C below the expected melting point. ^[3] The heating rate is then reduced to a slow and steady 1-2 °C per minute to allow for thermal equilibrium.^[10]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the range.^[3]^[10] For a pure compound, this range should be narrow (0.5-1.0 °C).^[4]

Solubility Determination (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound in a given solvent.^[11]

Methodology:

- **System Preparation:** An excess amount of sodium p-toluenesulfonate is added to a known volume of the solvent (e.g., distilled water, ethanol) in a sealed, thermostatted container.
- **Equilibration:** The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the

dissolved and undissolved solid.[9][12]

- **Phase Separation:** After equilibration, the agitation is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant saturated solution is carefully withdrawn using a filtered syringe to prevent the transfer of solid particles.
- **Concentration Analysis:** The concentration of sodium p-toluenesulfonate in the filtered sample is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).[11] The solubility is then expressed as mass per unit volume (e.g., g/L).

Density Determination (Liquid Displacement Method)

This method is suitable for determining the density of an irregularly shaped solid like a crystalline powder.

Methodology:

- **Mass Measurement:** The mass of a sample of dry sodium p-toluenesulfonate is accurately measured using an analytical balance.[6]
- **Initial Volume Measurement:** A non-reactive liquid in which the solid is insoluble (e.g., a saturated solution of sodium p-toluenesulfonate in water to prevent further dissolution, or a non-polar solvent) is placed in a graduated cylinder, and the initial volume is recorded.[7]
- **Volume Displacement:** The weighed solid is carefully added to the liquid in the graduated cylinder, ensuring no loss of material. The new volume is recorded.[7]
- **Calculation:** The volume of the solid is the difference between the final and initial liquid levels.[7] The density is then calculated by dividing the mass of the solid by its determined volume.[6]

Crystal Structure Determination (Powder X-ray Diffraction)

Powder X-ray Diffraction (PXRD) is a powerful technique for determining the crystal structure of a polycrystalline solid.

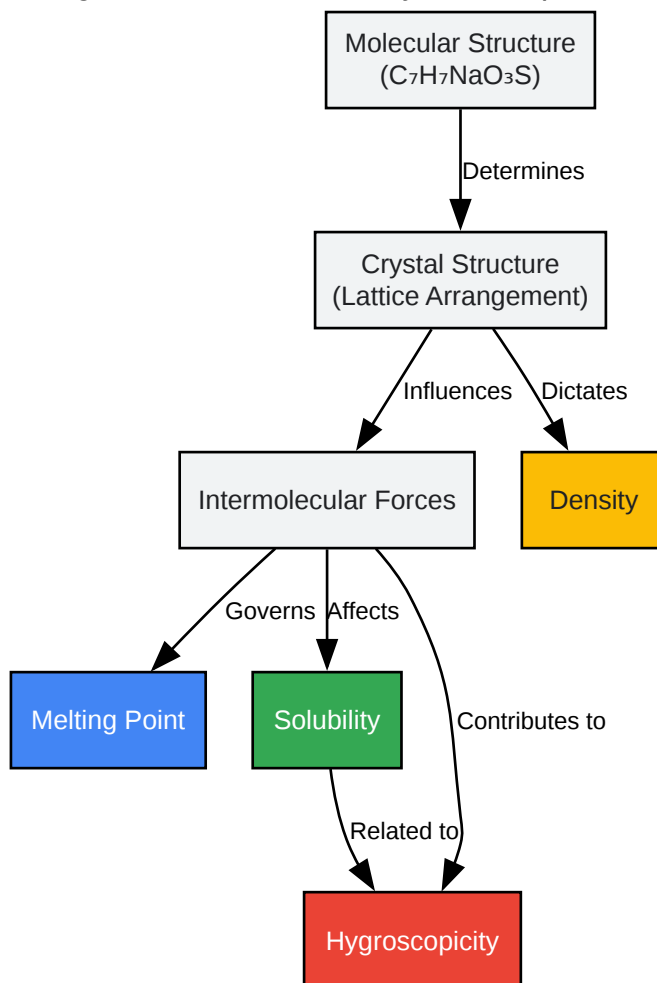
Methodology:

- **Sample Preparation:** A fine, homogenous powder of sodium p-toluenesulfonate is prepared and packed into a sample holder.
- **Data Collection:** The sample is irradiated with a monochromatic X-ray beam in a powder diffractometer. The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).^[13]
- **Pattern Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , is unique to the crystalline phase of sodium p-toluenesulfonate.
- **Structure Solution and Refinement:** The positions of the diffraction peaks are used to determine the unit cell parameters. The crystal structure can then be solved and refined using computational methods, such as the Rietveld refinement, which compares the experimental pattern to a calculated pattern based on a structural model.^{[13][14]}

Interrelation of Physical Properties

The physical properties of a compound are not independent but are logically interconnected. The crystal structure, for instance, dictates the strength of the intermolecular forces, which in turn influences properties like melting point and solubility.

Logical Interrelation of Physical Properties



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